

how to dissolve and prepare BS-181 hydrochloride for experiments

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Compound of Interest

Compound Name: BS-181 hydrochloride

Cat. No.: B2863824

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Application Notes and Protocols for BS-181 Hydrochloride

Audience: Researchers, scientists, and drug development professionals.

Introduction

BS-181 hydrochloride is a potent and selective inhibitor of Cyclin-Dependent Kinase 7 (CDK7).[1][2][3][4] As a key regulator of the cell cycle and transcription, CDK7 is a compelling target in oncology research.[5][6] **BS-181 hydrochloride** has demonstrated anti-tumor activity by promoting cell cycle arrest and apoptosis in various cancer cell lines.[1][6] These application notes provide detailed protocols for the dissolution and preparation of **BS-181 hydrochloride** for both in vitro and in vivo experiments.

Mechanism of Action

BS-181 is a selective inhibitor of CDK7, with an IC50 value of 21 nM.[1][2][3] It exhibits over 40-fold selectivity for CDK7 compared to other cyclin-dependent kinases such as CDK1, 2, 4, 5, 6, and 9.[1][2][4] CDK7 is a component of the CDK-activating kinase (CAK) complex, which is responsible for the activating phosphorylation of other CDKs, including CDK1 and CDK2.[7] Additionally, CDK7 is a subunit of the general transcription factor TFIIH, where it phosphorylates the C-terminal domain (CTD) of RNA polymerase II, a critical step in transcription initiation.[1][6] By inhibiting CDK7, BS-181 disrupts these processes, leading to cell cycle arrest, primarily in the G1 phase, and the induction of apoptosis.[3][7]



Data Presentation

Table 1: Physicochemical Properties of BS-181 Hydrochloride

Property	Value	Source(s)
Molecular Formula	C22H32N6·HCl (monohydrochloride)	[2][8]
C22H32N6·2HCl (dihydrochloride)	[9]	
Molecular Weight	417.0 g/mol (monohydrochloride)	[8]
453.45 g/mol (dihydrochloride)	[9]	
Purity	≥98%	[8][9]
Storage (Powder)	+4°C or -20°C	[9][10]
Storage (In Solvent)	-80°C; prepare fresh as solutions are unstable	[4][10]

Table 2: Solubility of BS-181 Hydrochloride

Solvent	Solubility	Source(s)
Water	up to 100 mM (dihydrochloride)	[9]
DMSO	up to 100 mM (dihydrochloride)	[9]
83 mg/mL (~199 mM)	[1]	
25 mg/mL	[8]	
DMF	5 mg/mL	[8]
Ethanol	12 mg/mL	[8]
PBS (pH 7.2)	10 mg/mL	[8]

Table 3: In Vitro Inhibitory Concentrations



Target/Cell Line	IC50 Value	Source(s)
CDK7 (cell-free)	21 nM	[1][3]
CDK2 (cell-free)	880 nM	[1][3]
Breast Cancer Cells	15.1 - 20 μΜ	[3]
Colorectal Cancer Cells	11.5 - 15.3 μΜ	[3]
Other Cancer Cells	11.5 - 37.3 μΜ	[1][3]

Experimental Protocols Protocol 1: Preparation of Stock Solutions for In Vitro Use

This protocol describes the preparation of a high-concentration stock solution of **BS-181 hydrochloride**, typically in DMSO, for use in cell-based assays.

Materials:

- BS-181 hydrochloride powder
- Anhydrous/molecular sieve-dried Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- · Vortex mixer and/or sonicator

Procedure:

- Determine Required Concentration: Based on experimental needs, calculate the mass of BS-181 hydrochloride required to prepare a stock solution (e.g., 10 mM, 50 mM, or 100 mM). Note: Use fresh, high-quality DMSO as moisture can reduce solubility.[1]
- Weighing: Carefully weigh the calculated amount of BS-181 hydrochloride powder in a sterile microcentrifuge tube.



- Dissolution: Add the appropriate volume of DMSO to the tube. For example, to make 1 mL of a 10 mM stock solution of BS-181 monohydrochloride (MW: 417.0 g/mol), add 1 mL of DMSO to 4.17 mg of the compound.
- Mixing: Vortex the solution thoroughly. If necessary, briefly sonicate the tube in a water bath
 to ensure complete dissolution. Visually inspect the solution to confirm there are no visible
 particles.
- Storage: Aliquot the stock solution into smaller, single-use volumes to avoid repeated freezethaw cycles. Store the aliquots at -80°C.[10] It is recommended to prepare solutions fresh for each experiment as they can be unstable.[4]

Protocol 2: Preparation of Working Solutions for Cell-Based Assays

This protocol outlines the dilution of the DMSO stock solution into a cell culture medium for treating cells.

Materials:

- **BS-181 hydrochloride** stock solution (from Protocol 1)
- Appropriate sterile cell culture medium
- Sterile tubes for dilution

Procedure:

- Thaw Stock Solution: Thaw an aliquot of the BS-181 hydrochloride stock solution at room temperature.
- Serial Dilution: Perform serial dilutions of the stock solution in a sterile cell culture medium to achieve the desired final concentrations for your experiment (e.g., 10 μM, 20 μM, 50 μM).
 - Important: The final concentration of DMSO in the culture medium should be kept low (typically ≤ 0.5%) to avoid solvent-induced cytotoxicity. Ensure the vehicle control group is treated with the same final concentration of DMSO.



 Application: Add the final working solutions to your cell cultures and incubate for the desired experimental duration. For instance, MCF-7 cells have been treated with BS-181 for 24 hours.[1]

Protocol 3: Formulation for In Vivo Animal Studies

This protocol describes the preparation of BS-181 for intraperitoneal (i.p.) injection in mice, based on established methods.[11]

Materials:

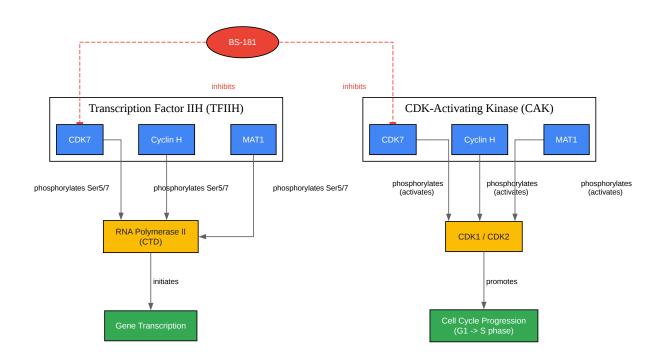
- **BS-181 hydrochloride** powder
- Dimethyl Sulfoxide (DMSO)
- 50 mM HCl solution
- Tween 20
- Saline solution (0.9% NaCl)
- Sterile tubes and syringes

Procedure:

- Vehicle Preparation: The vehicle consists of 10% DMSO, 5% Tween 20, 50 mM HCl, and 85% saline.
- Initial Dissolution: First, dissolve the required amount of **BS-181 hydrochloride** in DMSO.
- Admixture: To the BS-181/DMSO solution, add the 50 mM HCl, followed by the Tween 20. Mix thoroughly after each addition.
- Final Formulation: Add the saline solution to reach the final volume. The final composition should be 10% DMSO / 50 mM HCl / 5% Tween 20 / 85% saline.[11]
- Administration: The formulation can be administered via intraperitoneal injection. Dosing regimens of 10 mg/kg/day and 20 mg/kg/day have been used in mice.[11]



Mandatory Visualizations CDK7 Signaling Pathway and Inhibition by BS-181

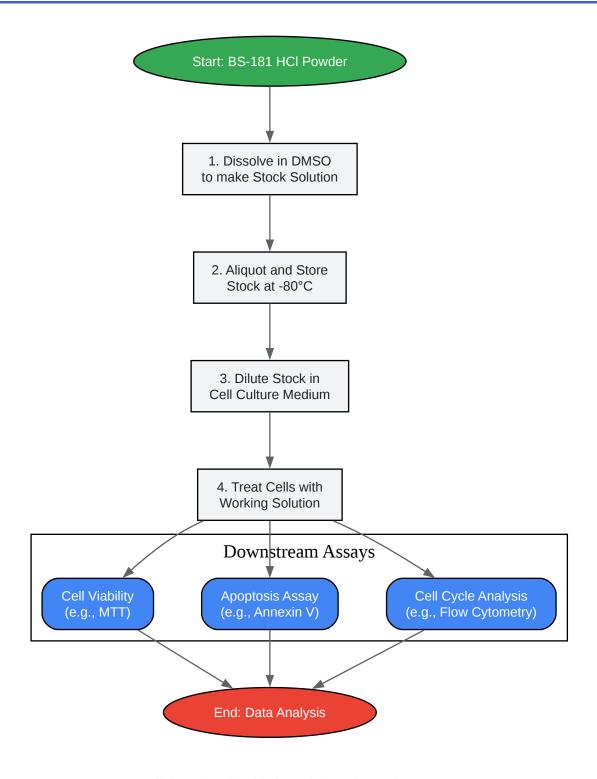


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Caption: Mechanism of BS-181 as a selective CDK7 inhibitor.

Experimental Workflow: In Vitro Cell-Based Assay





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Caption: Workflow for preparing BS-181 and use in cell assays.



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